

Commercial Availability and Technical Profile of 2-chloro-N,2-diphenylacetamide

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Compound of Interest

Compound Name: 2-chloro-N,2-diphenylacetamide

Cat. No.: B1352197

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **2-chloro-N,2-diphenylacetamide** (CAS No. 5110-77-0), a chemical intermediate of interest in synthetic and medicinal chemistry. This document also collates available technical data, including synthesis methodologies for related compounds and the biological activities of structurally similar molecules, to serve as a valuable resource for research and development.

Physicochemical Properties

2-chloro-N,2-diphenylacetamide is a halogenated acetamide derivative with the molecular formula $C_{14}H_{12}ClNO$.^[1] Key physicochemical properties are summarized below.

Property	Value
Molecular Formula	C ₁₄ H ₁₂ ClNO
Molecular Weight	245.706 g/mol [1]
CAS Number	5110-77-0
Boiling Point	434.7°C at 760 mmHg[2]
Flash Point	216.7°C[2]
Density	1.257 g/cm ³ [2]
LogP	3.67820[2]

Commercial Suppliers and Availability

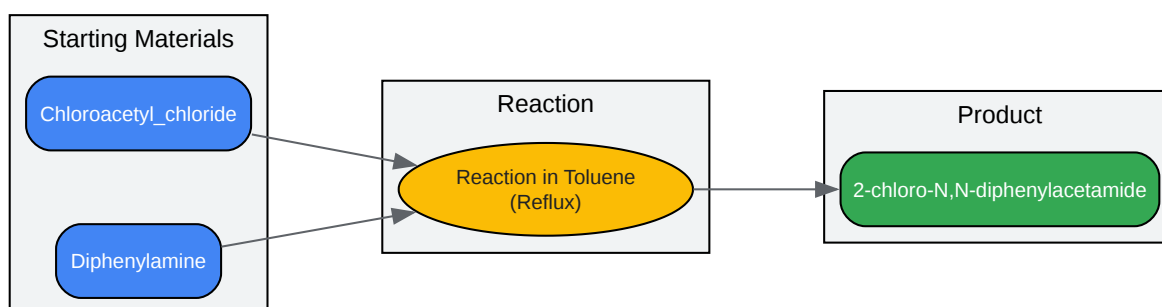
2-chloro-N,2-diphenylacetamide is available from a number of commercial suppliers, primarily for research and development purposes. The purity and available quantities vary by supplier. A summary of known suppliers is provided in the table below.

Supplier	Purity	Available Quantities
Matrix Scientific	97%	1g, 5g[2]
American Custom Chemicals Corporation	95%	1g, 2.5g, 5g[2]
AK Scientific	Not Specified	1g[2]

Synthesis Protocols

While specific, detailed experimental protocols for the synthesis of **2-chloro-N,2-diphenylacetamide** (CAS 5110-77-0) are not readily available in the public domain, the synthesis of the structurally related isomer, 2-chloro-N,N-diphenylacetamide, is well-documented. A common method involves the chloroacetylation of diphenylamine.[3][4] This process typically involves the reaction of diphenylamine with chloroacetyl chloride in a suitable solvent like toluene, followed by reflux.[5][6]

A generalized workflow for the synthesis of such diphenylacetamide derivatives is illustrated below.



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Generalized synthetic workflow for diphenylacetamide derivatives.

General Experimental Protocol for a Related Compound (2-chloro-N,N-diphenylacetamide):

- Reaction Setup: Diphenylamine is dissolved in a suitable solvent, such as toluene.[5][6]
- Addition of Reagent: Chloroacetyl chloride is added to the solution.[5][6]
- Reaction Conditions: The mixture is refluxed for a period of time, typically around 4 hours.[3][6]
- Work-up and Isolation: The reaction mixture is then poured into crushed ice to precipitate the product.[3] The resulting solid is filtered, washed with cold water, and dried.[5][6]
- Purification: The crude product can be further purified by recrystallization from a solvent such as ethanol.[5][6]

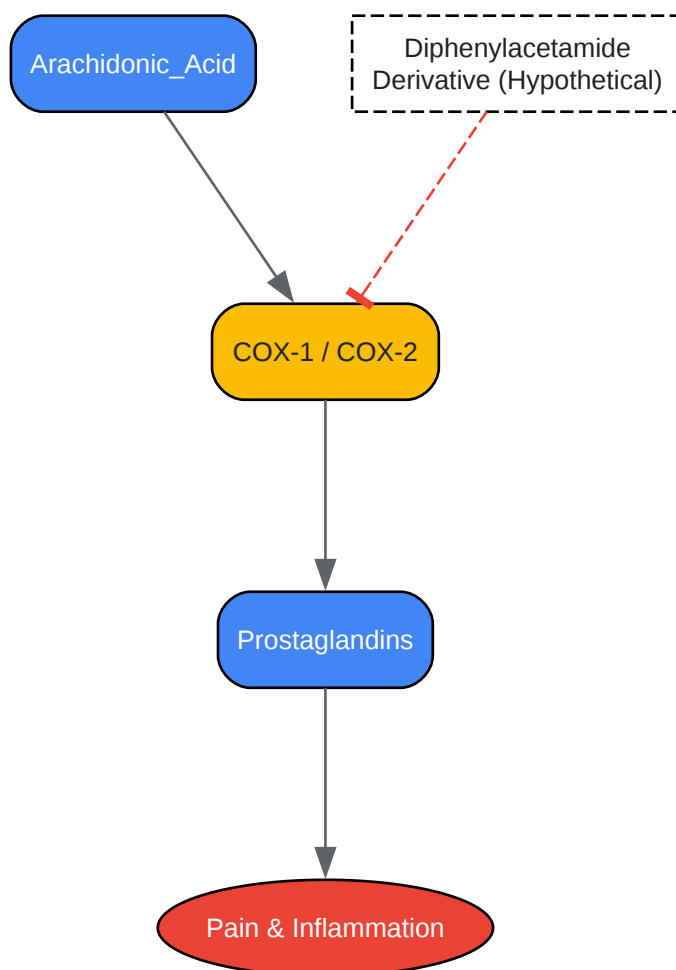
Biological Activity of Related Compounds

There is a lack of specific biological activity data for **2-chloro-N,2-diphenylacetamide** in the available literature. However, derivatives of the isomeric 2-chloro-N,N-diphenylacetamide have been investigated for various pharmacological properties. It is crucial to note that these

activities are not directly attributable to **2-chloro-N,2-diphenylacetamide** but may provide context for potential areas of investigation.

- **Analgesic and Anti-inflammatory Activity:** Some derivatives of 2-chloro-N,N-diphenylacetamide have been synthesized and evaluated for their analgesic properties.^[7] These studies suggest a potential interaction with cyclooxygenase (COX) enzymes, which are key targets in pain and inflammation pathways.^{[4][7]}
- **Antimicrobial Activity:** Diphenylamine and its derivatives, which form the core structure of the compound of interest, have been explored for their antimicrobial and antifungal properties.^{[6][7]}
- **Anticonvulsant Activity:** Various N-phenylacetamide derivatives have been investigated for their potential as anticonvulsant agents.^[7]

Due to the observed analgesic activity in related compounds and their potential interaction with COX enzymes, a hypothetical signaling pathway is presented below. This is a generalized representation and has not been experimentally validated for **2-chloro-N,2-diphenylacetamide**.



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Hypothetical mechanism of action for a COX-inhibiting acetamide derivative.

Conclusion

2-chloro-N,2-diphenylacetamide is a commercially available chemical intermediate with potential applications in further chemical synthesis and drug discovery. While direct experimental data on its synthesis and biological activity are limited, information on related compounds provides a foundational basis for future research. The provided supplier information, generalized synthesis protocols, and contextual biological activities of related molecules offer a starting point for scientists and researchers interested in this compound. Further experimental validation is necessary to fully characterize the properties and potential applications of **2-chloro-N,2-diphenylacetamide**.

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